

# Technical Guide: Physicochemical Properties of 3-Bromo-5-t-butyl-2-fluorobenzaldehyde

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## Compound of Interest

Compound Name: 3-Bromo-5-t-butyl-2-fluorobenzaldehyde

Cat. No.: B581592

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This technical guide provides a detailed overview of the known physicochemical properties of **3-Bromo-5-t-butyl-2-fluorobenzaldehyde**, a halogenated aromatic aldehyde of interest in organic synthesis and medicinal chemistry. This document outlines its melting point, provides context for its boiling point, and details the standardized experimental protocols for these determinations.

## Physicochemical Data Summary

The quantitative data for **3-Bromo-5-t-butyl-2-fluorobenzaldehyde** are summarized in the table below.

Property	Value	Source
Melting Point	43 - 45 °C	[1]
Boiling Point	Data not available	
Molecular Formula	C <sub>11</sub> H <sub>12</sub> BrFO	[1]
Molecular Weight	259.118 g/mol	[1]
Appearance	White to light yellow powder or crystals	[1]

Note: The boiling point for this specific compound is not readily available in the cited literature. For context, a structurally related compound, 5-Bromo-2-fluorobenzaldehyde, has a reported boiling point of 230 °C.[2][3]

## Experimental Protocols

The following sections detail the standard methodologies for determining the melting and boiling points of a solid organic compound like **3-Bromo-5-t-butyl-2-fluorobenzaldehyde**.

### Determination of Melting Point (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity. The capillary method is a widely accepted and accurate technique for this measurement.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar digital device)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle
- Sample of **3-Bromo-5-t-butyl-2-fluorobenzaldehyde**

Procedure:

- **Sample Preparation:** A small amount of the crystalline sample is finely ground using a mortar and pestle to ensure a uniform particle size.
- **Capillary Tube Packing:** The open end of a capillary tube is tapped into the powdered sample, forcing a small amount of the solid into the tube. The tube is then inverted and tapped gently on a hard surface to pack the sample tightly into the sealed end. A sample height of 2-3 mm is ideal.
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus.

- Melting Point Determination:
  - The apparatus is heated at a rapid rate initially until the temperature is approximately 15-20 °C below the expected melting point.
  - The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium between the sample and the thermometer.
  - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
  - The temperature at which the entire sample has completely liquefied is recorded as the end of the melting range.
- Reporting: The melting point is reported as a range from the temperature of initial melting to the temperature of complete liquefaction.

## Determination of Boiling Point (Microscale Method)

For small quantities of a liquid or a low-melting solid, a microscale boiling point determination can be employed.

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Rubber band or wire for attaching the test tube to the thermometer

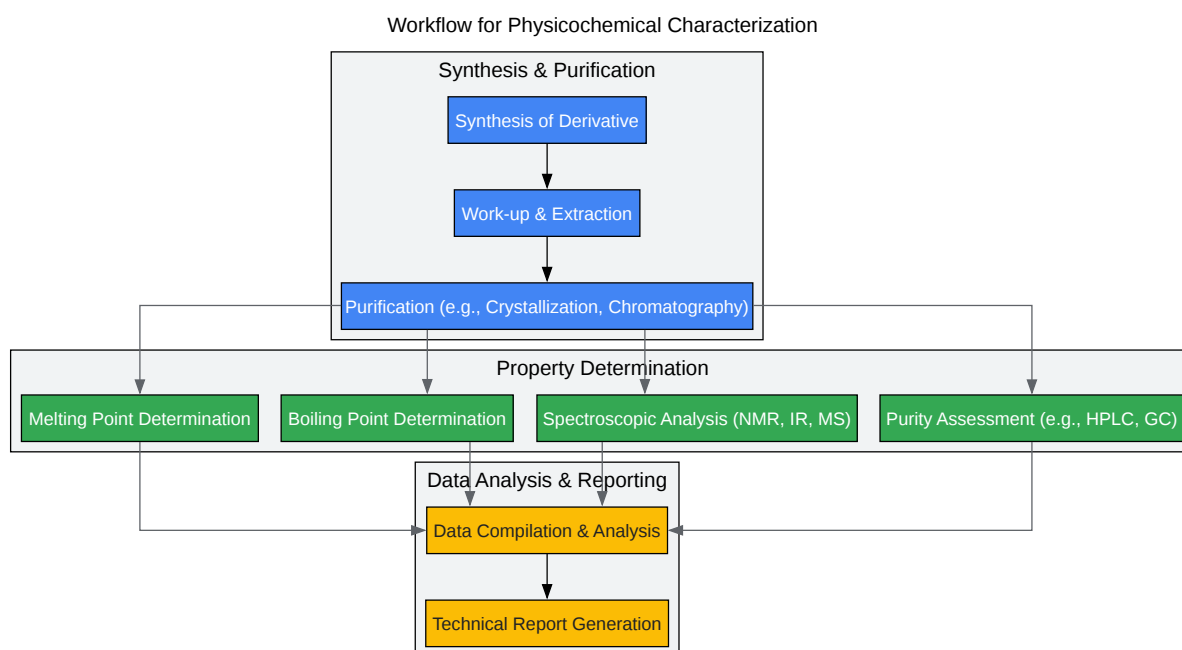
Procedure:

- Sample Preparation: A small amount (approximately 0.2-0.3 mL) of the liquefied **3-Bromo-5-t-butyl-2-fluorobenzaldehyde** is placed into the small test tube.

- **Capillary Inversion:** A capillary tube is placed into the test tube with its open end down.
- **Apparatus Assembly:** The test tube is attached to a thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- **Heating:** The assembly is submerged in a heating bath. The bath is heated gradually.
- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the open end of the inverted capillary tube. This occurs as the air trapped in the capillary expands and is replaced by the vapor of the substance.
- **Boiling Point Determination:** The heating is discontinued when a rapid and continuous stream of bubbles is observed. The liquid is allowed to cool.
- **Recording:** The temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube is recorded as the boiling point. At this temperature, the vapor pressure of the substance equals the atmospheric pressure.

## Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the characterization of a novel benzaldehyde derivative, from synthesis to property determination.



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Caption: A logical workflow for the synthesis, purification, and physicochemical characterization of a novel chemical entity.

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## References

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